

Application Notes and Protocols for the Catalytic Trimerization of Methyl Isocyanate

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Compound of Interest

Compound Name: Trimethyl isocyanurate

Cat. No.: B1199703

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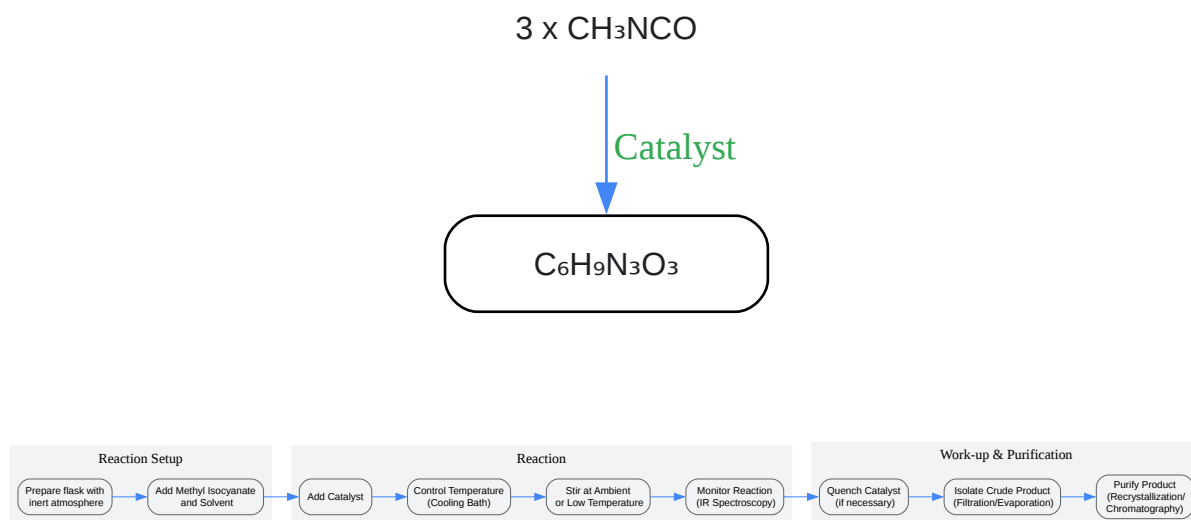
For Researchers, Scientists, and Drug Development Professionals

Introduction

The catalytic trimerization of methyl isocyanate (MIC) is a crucial chemical transformation that yields 1,3,5-trimethyl-1,3,5-triazinane-2,4,6-trione, also known as **trimethyl isocyanurate**. This cyclic trimer possesses a stable six-membered ring structure and finds applications in various fields, including the development of polymers and as a building block in organic synthesis. The selection of an appropriate catalyst is paramount to control the cyclotrimerization process efficiently and to prevent the formation of undesired linear polymers. This document provides detailed protocols for the catalytic trimerization of methyl isocyanate using various catalysts, summarizes key quantitative data, and outlines analytical methods for product characterization. The formation of the MIC trimer is an exothermic reaction (1246 joules per gram of MIC), which can lead to violent boiling of the MIC if not properly controlled.^[1]

Reaction Pathway

The overall reaction involves the cyclotrimerization of three molecules of methyl isocyanate to form one molecule of 1,3,5-trimethyl-1,3,5-triazinane-2,4,6-trione.



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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